Literature Review & Technical Guide: 2-Bromo-N-(2,3-dichlorophenyl)acetamide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2-bromo-N-(2,3-dichlorophenyl)acetamide*
CAS No.:	*349120-91-8*
Cat. No.:	*B1274865*

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Executive Summary

2-Bromo-N-(2,3-dichlorophenyl)acetamide (CAS: 349120-91-8) is a highly versatile electrophilic building block utilized extensively in medicinal chemistry, agrochemical development, and complex organic synthesis[1]. As a prominent member of the α-bromoacetamide class, it serves as a critical intermediate for generating diverse chemical libraries. This whitepaper provides an in-depth mechanistic analysis of its reactivity, self-validating experimental protocols for its synthesis, and its advanced applications as a covalent warhead and alkylating agent in drug discovery[2].

Physicochemical Profile & Structural Causality

The utility of **2-bromo-N-(2,3-dichlorophenyl)acetamide** is fundamentally driven by the synergistic electronic effects of its functional groups. The adjacent amide carbonyl significantly lowers the energy of the C-Br σ* lowest unoccupied molecular orbital (LUMO), rendering the α-carbon highly susceptible to nucleophilic attack via an SN2 mechanism[2]. Furthermore, the 2,3-dichlorophenyl moiety exerts a strong inductive electron-withdrawing effect (-I). This

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modulates the electron density of the amide nitrogen, subtly influencing the conformational dynamics of the molecule and further enhancing the electrophilicity of the α-carbon compared to un-substituted N-phenylacetamides.

Quantitative Chemical Data

To facilitate experimental planning, the foundational physicochemical properties of the compound are summarized below[1].

Property	Value
Chemical Name	2-Bromo-N-(2,3-dichlorophenyl)acetamide
CAS Registry Number	349120-91-8
Molecular Formula	$C_8H_6BrCl_2NO$
Molecular Weight	282.95 g/mol
SMILES String	BrCC(NC1=CC=CC(Cl)=C1Cl)=O
Commercial Purity	≥97%
Storage Conditions	Sealed in dry environment, 2–8 °C

Synthesis Methodology: Amine Acylation

The standard, high-yield methodology for synthesizing N-aryl-2-bromoacetamides relies on the direct acylation of the corresponding aniline derivative with a bromoacetyl halide[3]. The following protocol details the synthesis of **2-bromo-N-(2,3-dichlorophenyl)acetamide**, engineered to control reaction kinetics and mitigate poly-acylation side reactions.

Protocol 1: Synthesis of **2-bromo-N-(2,3-dichlorophenyl)acetamide**

- Preparation: Dissolve 1.0 equivalent of 2,3-dichloroaniline in anhydrous dichloromethane (DCM) under an inert nitrogen atmosphere to prevent moisture-induced hydrolysis of the acyl halide.

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- Base Addition: Add 1.5 equivalents of anhydrous potassium carbonate (K_2CO_3) to the stirring solution.
    - Causality: The base is critical to neutralize the hydrobromic acid (HBr) generated during the reaction. Without a base, HBr would protonate the unreacted 2,3-dichloroaniline, rendering it non-nucleophilic and prematurely halting the reaction[4].
- Thermal Control: Submerge the reaction flask in an ice-water bath to bring the internal temperature strictly to 0–5 °C.
    - Causality: Acylation with bromoacetyl bromide is highly exothermic. Low temperatures suppress this exotherm, preventing the degradation of the highly reactive bromoacetyl bromide and minimizing the formation of di-alkylated byproducts[2].
- Acylation: Slowly add 1.2 equivalents of bromoacetyl bromide dropwise over 15–30 minutes[4].
- Propagation & Validation: Stir the mixture at 0 °C for 30 minutes, then remove the ice bath to allow warming to room temperature. Stir for an additional 2–4 hours. Self-Validation: Monitor the reaction via Thin-Layer Chromatography (TLC). The disappearance of the aniline spot confirms completion[3].
- Work-up: Quench the reaction with distilled water. Separate the organic DCM layer, wash consecutively with saturated aqueous sodium bicarbonate and brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure. The crude solid can be recrystallized from ethanol to yield the pure product.

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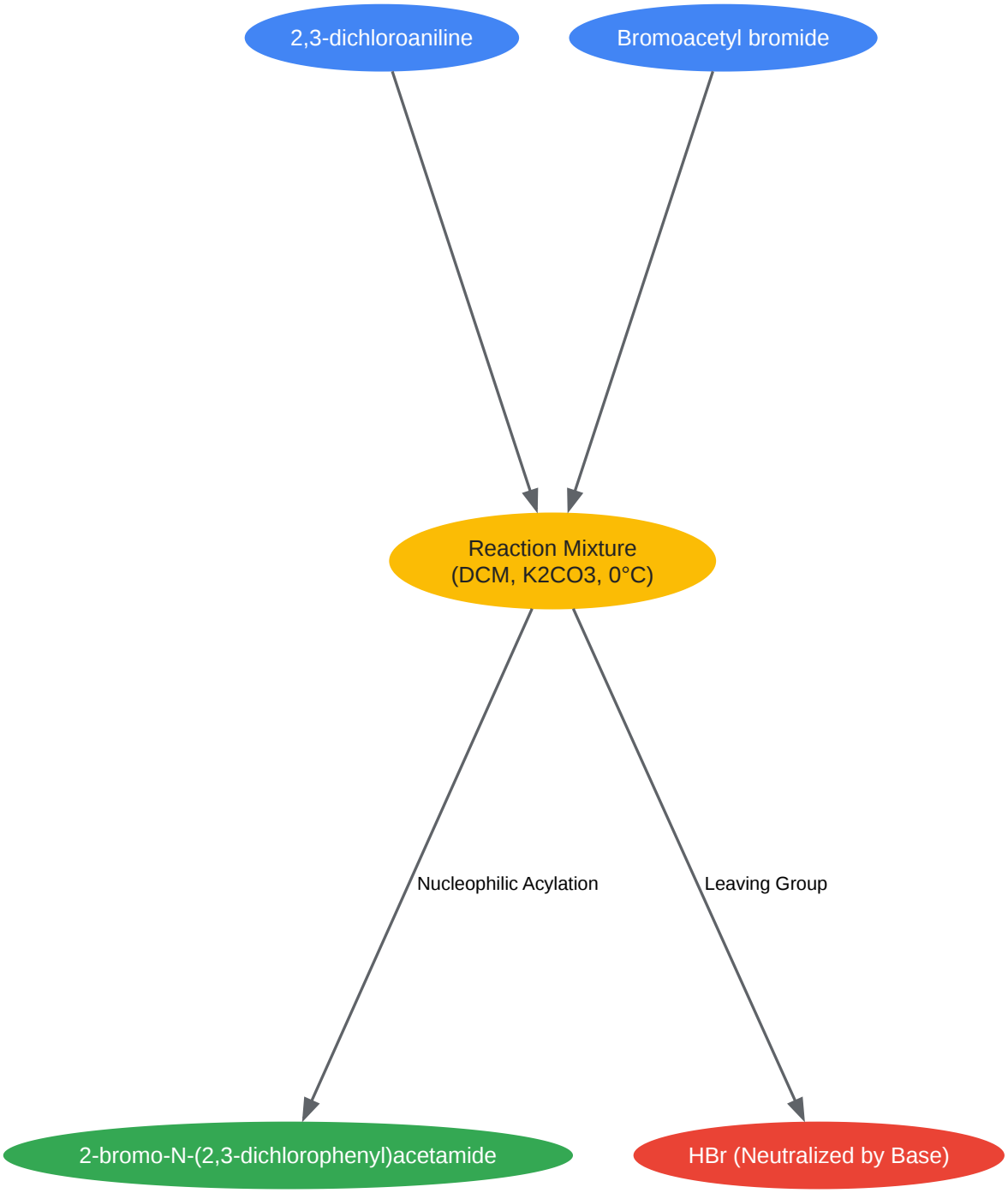

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Fig 1: Synthesis of **2-bromo-N-(2,3-dichlorophenyl)acetamide** via amine acylation.

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Applications in Drug Discovery

Targeted Covalent Inhibitors (TCIs)

α-Bromoacetamides are privileged structures in the design of targeted covalent inhibitors. They act as irreversible electrophilic warheads that selectively alkylate non-catalytic cysteine residues within the binding pockets of target proteins (e.g., kinases, deubiquitinases). The 2,3-dichlorophenyl group provides a distinct steric and highly lipophilic profile, allowing the molecule to anchor deeply into hydrophobic sub-pockets. This anchoring optimally positions the α-carbon for nucleophilic attack by the target cysteine's thiolate anion, forming a permanent thioether linkage.

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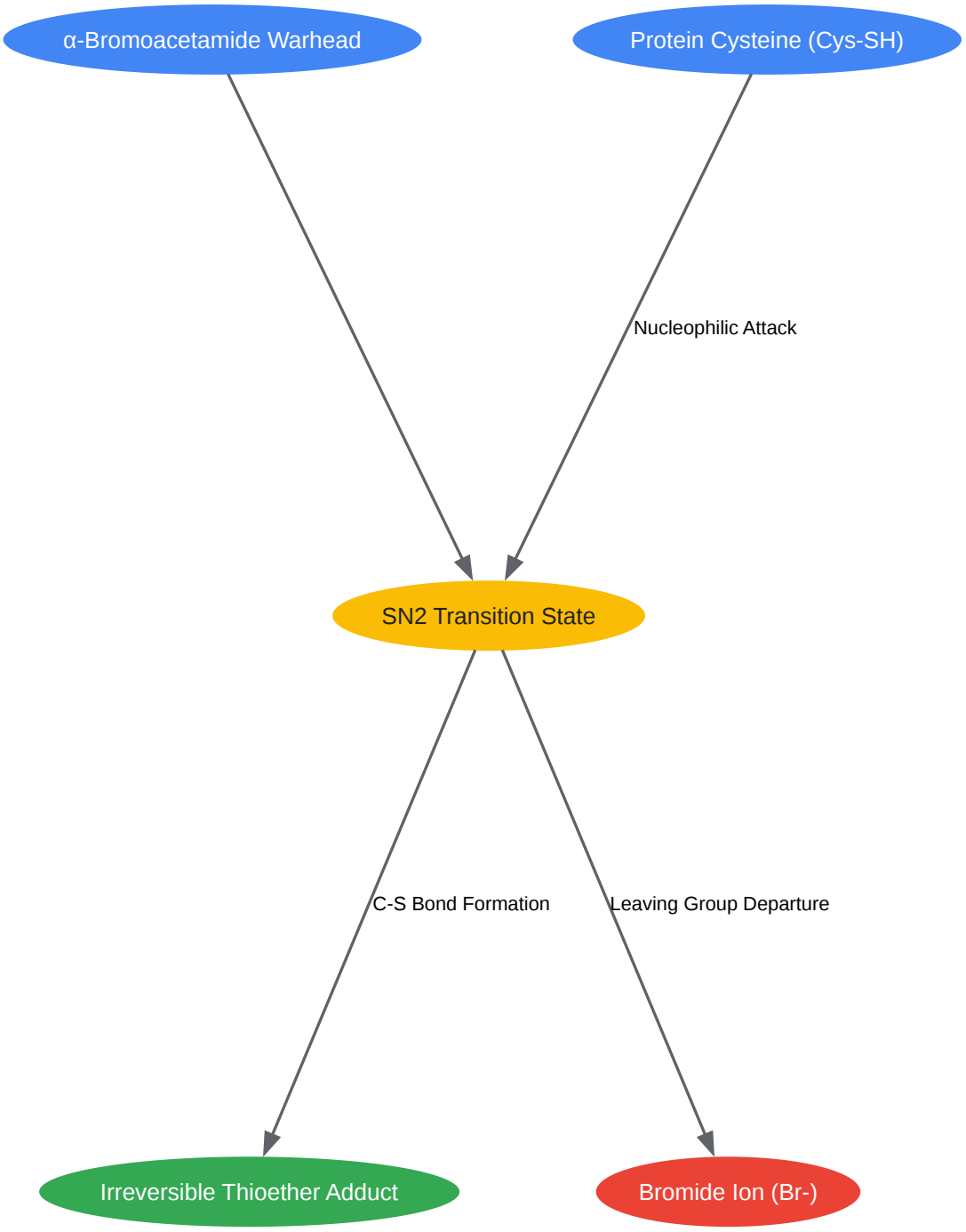

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Fig 2: Mechanism of cysteine-targeted covalent modification via SN2 displacement.

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Precursor for Heterocyclic Scaffolds (Click Chemistry)

Beyond direct biological targeting, this compound is a vital precursor for synthesizing complex heterocycles. For instance, reacting **2-bromo-N-(2,3-dichlorophenyl)acetamide** with sodium azide yields the corresponding 2-azido derivative. This intermediate can undergo Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) to form 1,4-disubstituted 1,2,3-triazoles—a scaffold renowned for potent antimicrobial, antifungal, and anticancer properties[4].

Downstream Functionalization: S-Alkylation Protocol

To demonstrate its utility as an alkylating agent, the following protocol outlines the formation of a thioether linkage, a fundamental step in synthesizing biologically active conjugates and nanoformulations[4].

Protocol 2: Thioether Formation via SN2 Displacement

- Reagent Mixing: Dissolve 1.0 equivalent of a target thiol-containing compound (e.g., an aryl thiol) and 1.0 equivalent of **2-bromo-N-(2,3-dichlorophenyl)acetamide** in polar aprotic N,N-dimethylformamide (DMF).
- Catalysis/Deprotonation: Add 2.0 equivalents of potassium carbonate (K_2CO_3) to the mixture.
  - Causality: K_2CO_3 deprotonates the thiol to form a highly nucleophilic thiolate anion. The use of a polar aprotic solvent (DMF) leaves the thiolate anion unsolvated and highly reactive, drastically accelerating the SN2 displacement of the bromide[4].
- Reaction & Validation: Stir the mixture at room temperature for 4–6 hours. Self-Validation: The electron-withdrawing nature of the acetamide ensures rapid conversion; verify the complete consumption of the bromoacetamide via LC-MS or TLC.
- Isolation: Pour the reaction mixture into ice water to precipitate the highly hydrophobic thioether product. Filter the precipitate, wash extensively with distilled water to remove DMF and inorganic salts, and dry under vacuum.

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1.[1] Title: 349120-91-8 | **2-Bromo-N-(2,3-dichlorophenyl)acetamide** | ChemScene Source: chemscene.com URL:

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3.[3] Title: 2-bromo-N-(2,4-difluorophenyl)acetamide physical and chemical properties - Benchchem Source: benchchem.com URL:

4.[4] Title: Full article: Regioselective synthesis and antimicrobial evaluation of some thioether–amide linked 1,4-disubstituted 1,2,3-triazoles Source: tandfonline.com URL:

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